

Proper Disposal of 1-Bromopentane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 1-Bromopentane

Cat. No.: B041390

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Ensuring the safe and compliant disposal of **1-bromopentane** is critical for maintaining a secure laboratory environment and adhering to environmental regulations. This guide provides detailed procedures for researchers, scientists, and drug development professionals.

1-Bromopentane, a flammable and hazardous chemical, necessitates careful handling and a structured disposal plan. As a halogenated organic compound, it must be treated as hazardous waste and segregated from other waste streams.[1] Adherence to local, regional, and national regulations is paramount.[2][3]

Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, ensure all personnel are equipped with the appropriate Personal Protective Equipment (PPE). This includes, but is not limited to, safety glasses with side shields or a face shield, chemical-resistant gloves (inspected before use), and flame-retardant antistatic protective clothing.[4][5] All handling of **1-bromopentane** should occur in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[6][7][8]

Step-by-Step Disposal Protocol

- Waste Identification and Segregation:
 - Clearly label a dedicated, chemically compatible waste container for "Halogenated Organic Waste." [1]

- Ensure the container is tightly closed when not in use and stored in a cool, dry, and well-ventilated area.[\[6\]](#)[\[7\]](#)
- Never mix **1-bromopentane** with non-halogenated waste, aqueous waste, acids, or bases.[\[1\]](#)[\[3\]](#)
- Waste Collection:
 - Carefully transfer waste **1-bromopentane** into the designated halogenated waste container using spark-proof tools.[\[8\]](#)
 - For spills, contain the spillage using non-combustible absorbent materials like sand, earth, or vermiculite.[\[7\]](#) Collect the absorbed material and place it in the hazardous waste container.[\[7\]](#)
 - Avoid releasing **1-bromopentane** into drains or the environment.[\[3\]](#)[\[7\]](#)
- Container Management:
 - Keep the waste container sealed and properly labeled with the contents and associated hazards.
 - Empty containers that held **1-bromopentane** must be treated as hazardous waste as they retain product residue and vapors.[\[2\]](#)[\[6\]](#) Do not reuse, cut, weld, or expose empty containers to heat or ignition sources.[\[6\]](#)
- Final Disposal:
 - Arrange for the disposal of the collected hazardous waste through a licensed and certified hazardous waste disposal company.[\[7\]](#)
 - Provide the disposal company with a complete and accurate Safety Data Sheet (SDS) for **1-bromopentane**.
 - All disposal activities must be in accordance with local, state, and federal regulations for hazardous waste.[\[2\]](#)[\[3\]](#)

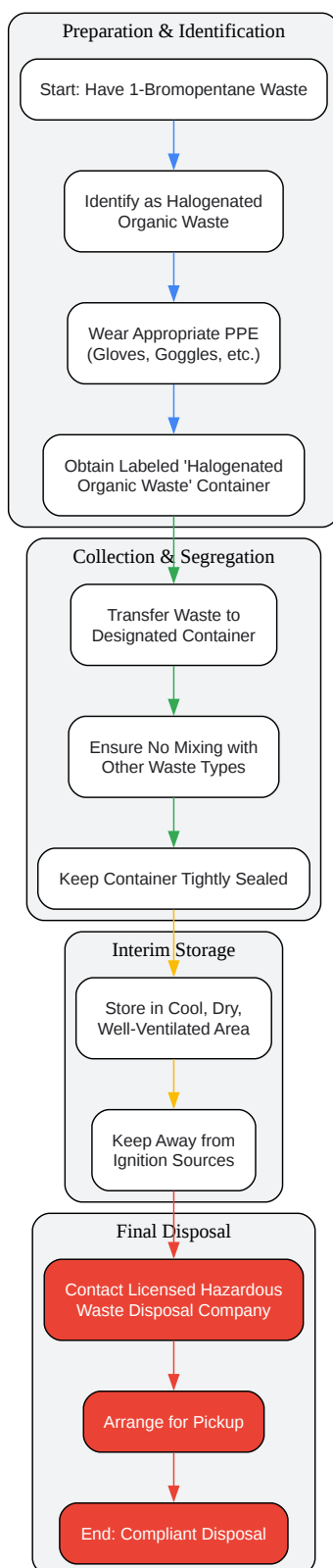
Quantitative Data for 1-Bromopentane

The following table summarizes key quantitative data for **1-bromopentane**, extracted from safety data sheets.

Property	Value
Molecular Formula	C ₅ H ₁₁ Br[4][5]
Molecular Weight	151.04 g/mol [4]
Flash Point	31 °C[6]
Relative Density	1.218 g/mL at 25 °C[7]
Water Solubility	0.051 g/L at 25 °C[7]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-bromopentane**.



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